

A Technical Guide to Biotin-PEG6-alcohol for Advanced Research

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Compound of Interest

Compound Name: *Biotin-PEG6-alcohol*

Cat. No.: *B606147*

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An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Biotin-PEG6-alcohol is a high-purity bioconjugation reagent widely utilized in biomedical research and drug development. It incorporates a biotin moiety for high-affinity binding to streptavidin and avidin proteins, a hydrophilic hexaethylene glycol (PEG6) spacer to enhance solubility and reduce steric hindrance, and a terminal primary alcohol group for versatile chemical modification. This guide provides a comprehensive overview of its commercial sources, technical specifications, and key applications, complete with experimental workflows and protocols.

Commercial Suppliers and Technical Specifications

For researchers sourcing **Biotin-PEG6-alcohol**, several reputable commercial suppliers provide this reagent for research purposes. The quality and specifications are critical for experimental reproducibility. Below is a comparative summary of the key quantitative data from prominent suppliers.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
MedChem Express	HY-140893	906099-89-6	C22H41N3O8S	507.64	99.33%	-20°C (long term)[1][2]
BroadPharm	BP-22609	906099-89-6	C22H41N3O8S	507.7	>98%	-20°C[3]
AxisPharm	AP10503	Not Specified	Not Specified	507.64	≥95%	Not Specified[4][5]
DC Chemicals	DC35052	906099-89-6	C22H41N3O8S	507.64	Not Specified	Not Specified
MedKoo Biosciences	571994	906099-89-6	C22H41N3O8S	507.64	Not Specified	0-4°C (short term), -20°C (long term)

Note: Data is compiled from publicly available information from supplier websites. Researchers should always consult the lot-specific certificate of analysis for the most accurate data.

Core Applications and Methodologies

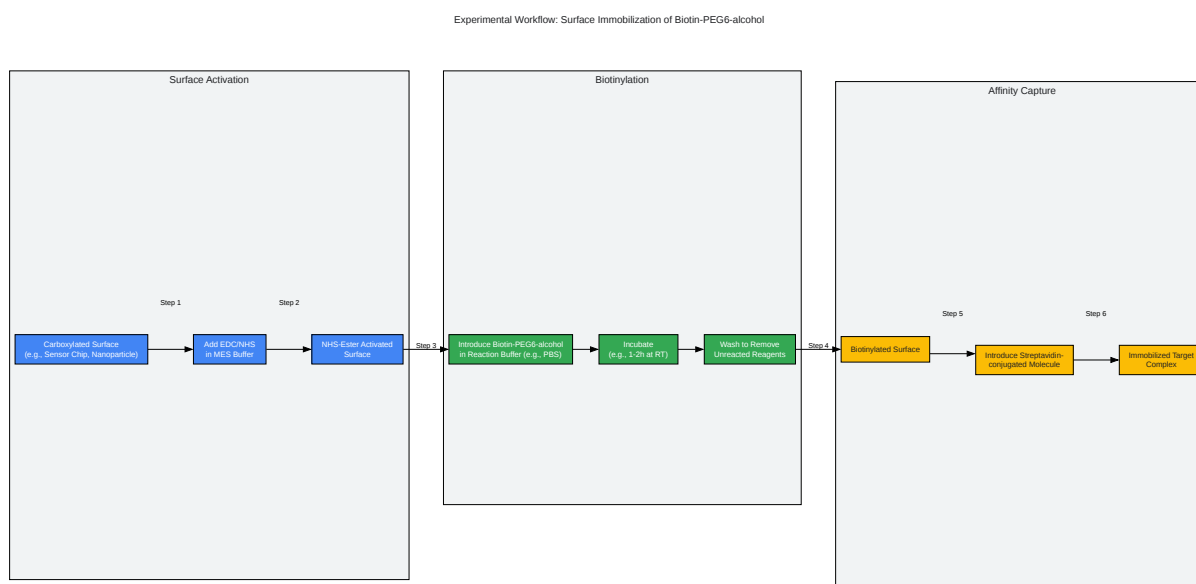
The unique trifunctional structure of **Biotin-PEG6-alcohol** makes it a valuable tool in several research areas:

- **PROTAC Development:** It serves as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs), connecting a target protein-binding ligand to an E3 ligase-binding ligand.
- **Bioconjugation and Drug Delivery:** The PEG spacer enhances the solubility and bioavailability of conjugated molecules. The biotin group allows for targeted delivery to cells or tissues expressing avidin/streptavidin systems.

- **Surface Functionalization:** The alcohol group can be used to immobilize the biotin moiety onto surfaces (e.g., nanoparticles, biosensors) through esterification or other alcohol-reactive chemistries, enabling the capture of proteins, nucleic acids, or other biomolecules.

Experimental Workflow: Surface Immobilization

The following diagram illustrates a generalized workflow for activating a carboxylated surface and subsequently immobilizing **Biotin-PEG6-alcohol** for affinity capture applications.



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Caption: Workflow for surface functionalization using **Biotin-PEG6-alcohol**.

Experimental Protocol: Biotinylation of an Amine-Containing Molecule

While **Biotin-PEG6-alcohol**'s primary alcohol is less reactive than NHS esters, it can be activated or used in reactions like esterification. However, a more common strategy involves using a biotin-PEG linker that is already functionalized with an amine-reactive group. The protocol below is adapted from standard protein biotinylation procedures and provides a framework for how such a reaction is typically performed.

Objective: To covalently attach a biotin-PEG linker to a protein via its primary amines (e.g., lysine residues). This protocol uses an amine-reactive biotin reagent (e.g., Biotin-PEG-NHS ester) as an illustrative example of a common biotinylation strategy.

1. Materials Required:

- Protein of interest (in an amine-free buffer like PBS, pH 7.2-8.0)
- Amine-reactive Biotin-PEG reagent (e.g., Biotin-PEG-NHS Ester)
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.4
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) to dissolve the biotin reagent
- Desalting column or dialysis cassette to remove excess, unreacted biotin

2. Reagent Preparation:

- **Protein Solution:** Prepare the protein at a concentration of 1-10 mg/mL in amine-free Reaction Buffer. Buffers containing primary amines like Tris or glycine will compete with the reaction and must be removed by dialysis or buffer exchange.
- **Biotin Reagent Stock:** Immediately before use, dissolve the Biotin-PEG-NHS ester in DMF or DMSO to create a 10 mM stock solution.

3. Calculation of Reagent Molar Ratio: The extent of biotinylation is controlled by the molar excess of the biotin reagent relative to the protein. A starting point is often a 10- to 20-fold molar excess.

- Moles of Protein: $(\text{Volume of Protein (L)} \times \text{Concentration of Protein (g/L)}) / \text{Molecular Weight of Protein (g/mol)}$
- Volume of Biotin Reagent to Add: $(\text{Moles of Protein} \times \text{Molar Excess Ratio}) / \text{Concentration of Biotin Stock (mol/L)}$

4. Biotinylation Reaction:

- Add the calculated volume of the 10 mM biotin reagent stock solution to the protein solution.
- Mix gently by pipetting or brief vortexing.
- Incubate the reaction for 30-60 minutes at room temperature or 2 hours on ice. The lower temperature is preferred to reduce the risk of protein degradation.

5. Reaction Quenching:

- Stop the reaction by adding the Quenching Buffer (e.g., Tris-HCl) to a final concentration of 50-100 mM.
- The primary amines in the Tris buffer will react with and consume any excess NHS-ester reagent.
- Incubate for 15 minutes at room temperature.

6. Removal of Excess Biotin:

- To purify the biotinylated protein from unreacted biotin and reaction byproducts, use a desalting spin column or dialysis.
- Follow the manufacturer's instructions for the chosen purification method, exchanging the buffer into a suitable storage buffer (e.g., PBS).

7. Confirmation of Biotinylation (Optional but Recommended):

- Mass Spectrometry: Intact mass analysis can confirm the addition of biotin moieties by observing an increase in the protein's molecular weight.

- Gel-Shift Assay: Incubating the biotinylated protein with streptavidin will result in a high-molecular-weight complex, which can be visualized as a "shift" on an SDS-PAGE gel compared to the protein alone.

This technical guide provides a foundational understanding of **Biotin-PEG6-alcohol** for research professionals. For specific applications, optimization of reaction conditions, molar ratios, and purification methods is highly recommended.

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References

- 1. Biotin-PEG6-alcohol - MedChem Express [bioscience.co.uk]
- 2. medkoo.com [medkoo.com]
- 3. Biotin-PEG6-alcohol, 906099-89-6 | BroadPharm [broadpharm.com]
- 4. Biotin PEG, Biotin Linker, Biotinylation Reagents- ADC Linkers | AxisPharm [axispharm.com]
- 5. Biotin alcohol PEG | Biotin-PEG-alcohol | AxisPharm [axispharm.com]
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